

caffeic acid solubility and stability properties

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Caffeic Acid

CAS No.: 331-39-5

Cat. No.: S607813

Get Quote

Solubility and Stability Properties

The tables below summarize the core physicochemical challenges of **caffeic acid** and the factors that affect its stability.

Table 1: Core Physicochemical Properties of Caffeic Acid

Property	Description & Impact
Water Solubility	Sparingly soluble in hot water (~0.6 mg/mL in PBS), limiting its application in aqueous formulations [1] [2].
Organic Solvent Solubility	Solubility varies significantly with solvent and temperature. Order of solubility in mono-solvents at 293.15-333.15 K is: Acetone > Ethanol > Isopropanol > Propanol > n-Butanol > Isobutanol > Ethyl Acetate [2].
Thermal Stability	Melting point is 212-214°C (with decomposition) [1]. Susceptible to thermal degradation, especially at higher temperatures [3].
Photostability	Highly susceptible to light-induced isomerization and degradation. Exposure to daylight can cause significant isomerization from the <i>trans</i> - to <i>cis</i> -form [3].
Oxidative Stability	The catechol (di-hydroxy) structure makes it prone to autoxidation (oxidation upon exposure to air), leading to browning and loss of activity [4].

Table 2: Key Factors Affecting Caffeic Acid Stability

Factor	Effect on Stability
Light	Ultraviolet (UV) radiation and daylight are major drivers of photo-isomerization (from <i>trans</i> -CA to <i>cis</i> -CA) and can lead to the formation of other degradation products like esculetin [3].
Solvent	Stability varies with solvent. It is less stable in 80% ethanol than in pure water [5]. Protic solvents (e.g., methanol) generally promote more significant degradation compared to aprotic solvents [3].
Temperature	Higher temperatures accelerate degradation and isomerization reactions [3]. Interestingly, under ultrasound treatment, degradation is more pronounced at lower temperatures due to increased cavitation intensity [5].
pH	The molecule is susceptible to degradation under various pH conditions. Its stability can be managed in formulations; for example, carbomer gels are most stable in slightly acidic to neutral conditions (pH 5-7) [6].

Advanced Stabilization Strategies and Protocols

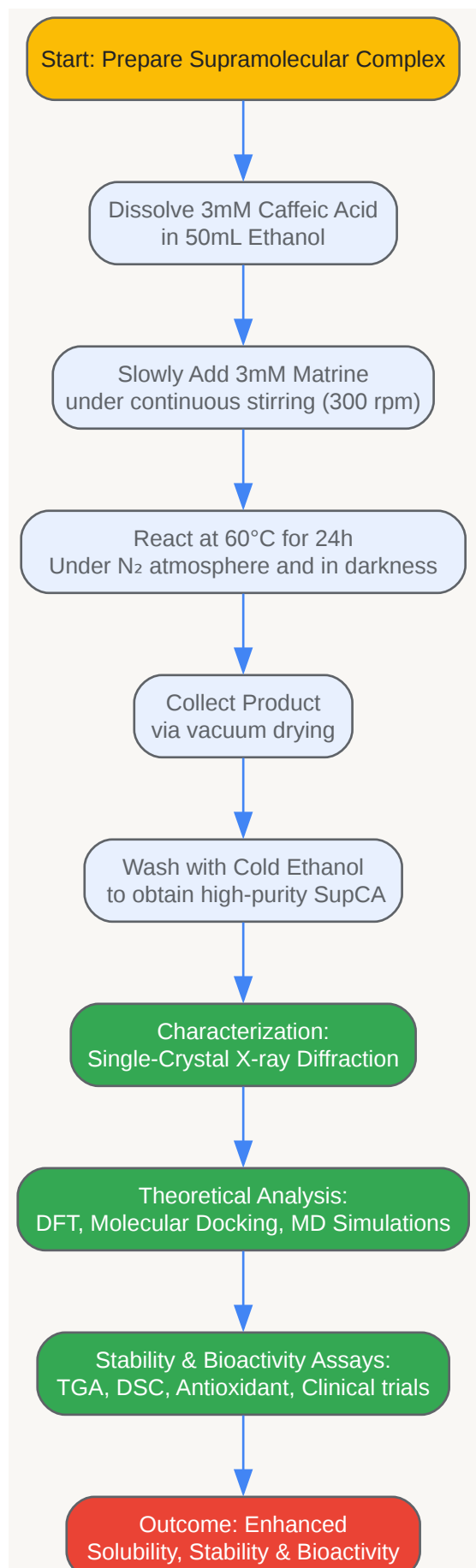
To overcome these limitations, researchers have developed several advanced strategies.

Table 3: Strategies to Enhance Solubility and Stability

Strategy	Mechanism & Key Findings
Supramolecular Complexation	Forming a supramolecular crystal with matrine via hydrogen bonding. This strategy enhances water solubility , improves thermal stability, and boosts antioxidant activity compared to pure CA [7].
Incorporation into Hydrophilic Gels	Using gelling agents like Poloxamer 407 and Carbomer 980 to create a controlled-release system. This protects CA, prolongs its release on the skin, and maintains its antioxidant and antimicrobial activities [6].

Strategy	Mechanism & Key Findings
Nano-Delivery Systems	Encapsulating CA in solid lipid nanoparticles, liposomes, or carbon dot systems . These platforms significantly improve CA's brain bioavailability and therapeutic efficacy for conditions like Alzheimer's disease [8].

The following diagram illustrates the experimental workflow for creating and analyzing a supramolecular complex of **caffeic acid** to enhance its properties.



Click to download full resolution via product page

Experimental Workflow for SupCA

Detailed Protocol: Synthesis of Caffeic Acid-Matrine Supramolecular Crystal (SupCA) [7]

- **Dissolution:** 3 mM of **caffeic acid** (98% purity) is dissolved in 50 mL of ethanol with continuous stirring at 300 rpm.
- **Reaction:** 3 mM of matrine (98% purity) is slowly added to the CA solution in batches to ensure complete dissolution.
- **Incubation:** The reaction mixture is held at 60°C for 24 hours under a nitrogen (N₂) atmosphere and in darkness to prevent oxidative and photochemical degradation.
- **Isolation:** The solvent is removed via vacuum drying to collect the crude product.
- **Purification:** The product is washed with cold ethanol to obtain high-purity SupCA.

Analytical and Evaluation Methods for SupCA [7]

- **Structure Elucidation:** Single-crystal X-ray diffraction to determine the precise molecular structure and interactions like hydrogen bonding.
- **Theoretical Studies:** Density Functional Theory (DFT), molecular docking, and molecular dynamics (MD) simulations are used to investigate the structure-activity relationship, including parameters like electrostatic potential (ESP) and proton affinity (PA).
- **Stability Testing:** Thermogravimetric Analysis (TGA) and Differential Scanning Calorimetry (DSC) are employed to confirm enhanced thermal stability compared to pure CA.
- **Bioactivity Assessment:** In vitro and clinical trials are conducted to evaluate skincare benefits such as soothing, anti-wrinkle, acne-fighting, repairing, and whitening effects.

Interpretation and Research Implications

The data indicates that the inherent instability of **caffeic acid** is a major bottleneck for its application. The recommended path forward involves:

- **Prioritizing Stabilization Strategies:** For any practical application in pharmaceuticals or cosmetics, employing a stabilization strategy is non-optional. Supramolecular complexation and nano-encapsulation are the most promising approaches.
- **Meticulous Handling:** During research and processing, **caffeic acid** must be protected from light, heat, and protic solvents to avoid artifacts and inaccurate results [3].
- **Leveraging Synergistic Effects:** The choice of partner molecule in a complex (like matrine) can be selected not only for stabilization but also to provide synergistic biological effects [7].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Caffeic Acid [lktlabs.com]
2. Measurement and correlation of the solubility of caffeic acid ... [sciencedirect.com]
3. Validated Stability-Indicating GC-MS Method for ... [mdpi.com]
4. Caffeic acid [en.wikipedia.org]
5. The Sonodegradation of Caffeic Acid under Ultrasound ... [pmc.ncbi.nlm.nih.gov]
6. Potential Unlocking of Biological Activity of Caffeic Acid by ... [mdpi.com]
7. a simple and effective strategy to enhance the stability and ... [sciencedirect.com]
8. Experimental Evidence of Caffeic Acid's Neuroprotective ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [caffeic acid solubility and stability properties]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b607813#caffeic-acid-solubility-and-stability-properties>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com